

Essential Personal Protective Equipment (PPE) for Handling MS8815

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Compound of Interest

Compound Name: MS8815

Cat. No.: B10830963

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For Immediate Implementation: When handling **MS8815**, a selective EZH2 PROTAC degrader, adherence to proper safety protocols is crucial to ensure personal and environmental safety.[1][2][3][4][5][6] Although the Safety Data Sheet (SDS) for **MS8815** states that it is not classified as a hazardous substance or mixture, standard laboratory precautions should always be observed to minimize exposure and mitigate any potential risks.[7] This guide provides essential information on the personal protective equipment (PPE) required for handling **MS8815**, along with operational and disposal plans.

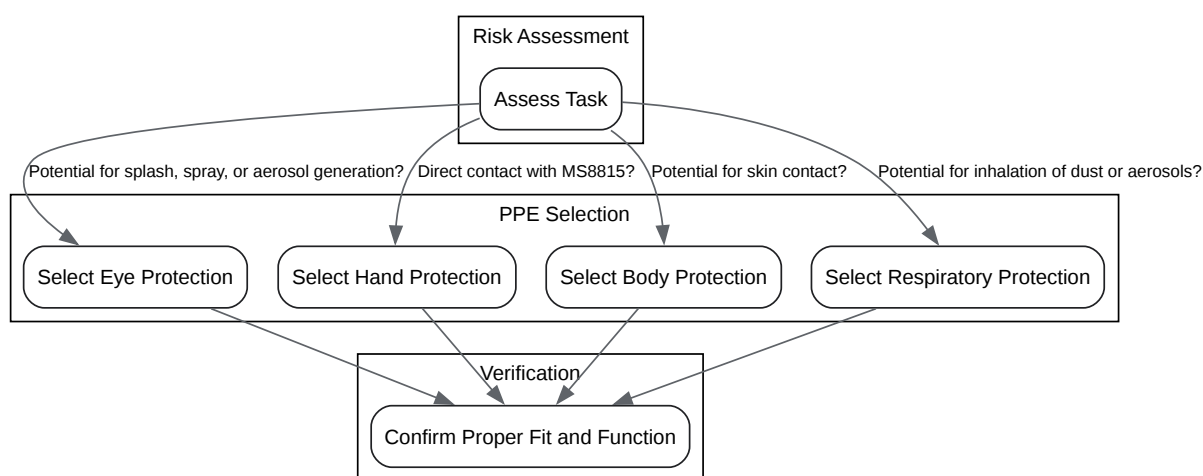
Recommended Personal Protective Equipment

It is recommended to use full personal protective equipment when handling **MS8815**.[7] The specific components of PPE may vary depending on the nature of the work being conducted. The following table summarizes the recommended PPE for various laboratory activities involving **MS8815**.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Preparing Solutions	Nitrile gloves, safety glasses with side shields or safety goggles, and a lab coat.
Cell Culture and in vitro Assays	Nitrile gloves, safety glasses or goggles, and a lab coat. Work should be conducted in a biological safety cabinet (BSC).
Animal Handling and in vivo Studies	Nitrile gloves, safety glasses or goggles, a lab coat or disposable gown, and a surgical mask or N95 respirator.
Waste Disposal	Nitrile gloves, safety glasses or goggles, and a lab coat.

PPE Selection Workflow

The following diagram illustrates a general workflow for selecting the appropriate PPE when working with **MS8815**.



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